

Application Notes and Protocols: R82913

Cytotoxicity Assay in Molt-4 Cells

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Compound of Interest

Compound Name: R82913

Cat. No.: B1678732

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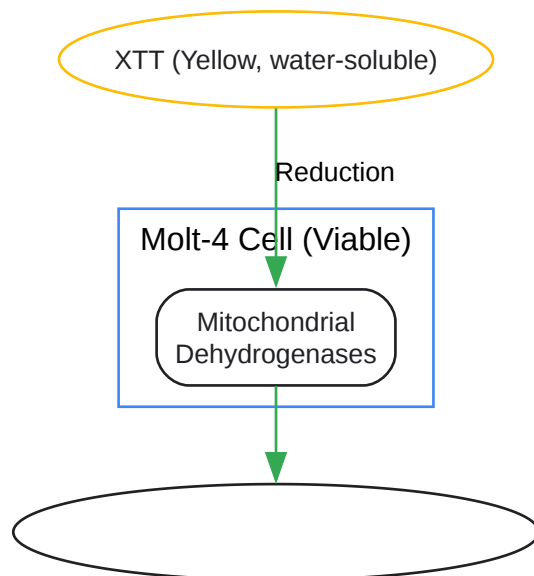
Introduction

R82913, a tetrahydro-imidazo[4,5,1-jk][1][2]-benzodiazepin-2(1H)-thione (TIBO) derivative, is recognized as a potent and highly selective non-nucleoside inhibitor of HIV-1 reverse transcriptase.[3] As part of the preclinical evaluation of any therapeutic candidate, it is essential to determine its cytotoxic profile against relevant cell lines. This document provides a detailed protocol for assessing the cytotoxicity of **R82913** in Molt-4 cells, a human T lymphoblast cell line derived from a patient with acute lymphoblastic leukemia.[2] The protocol described herein utilizes the XTT assay, a colorimetric method to measure cell viability.

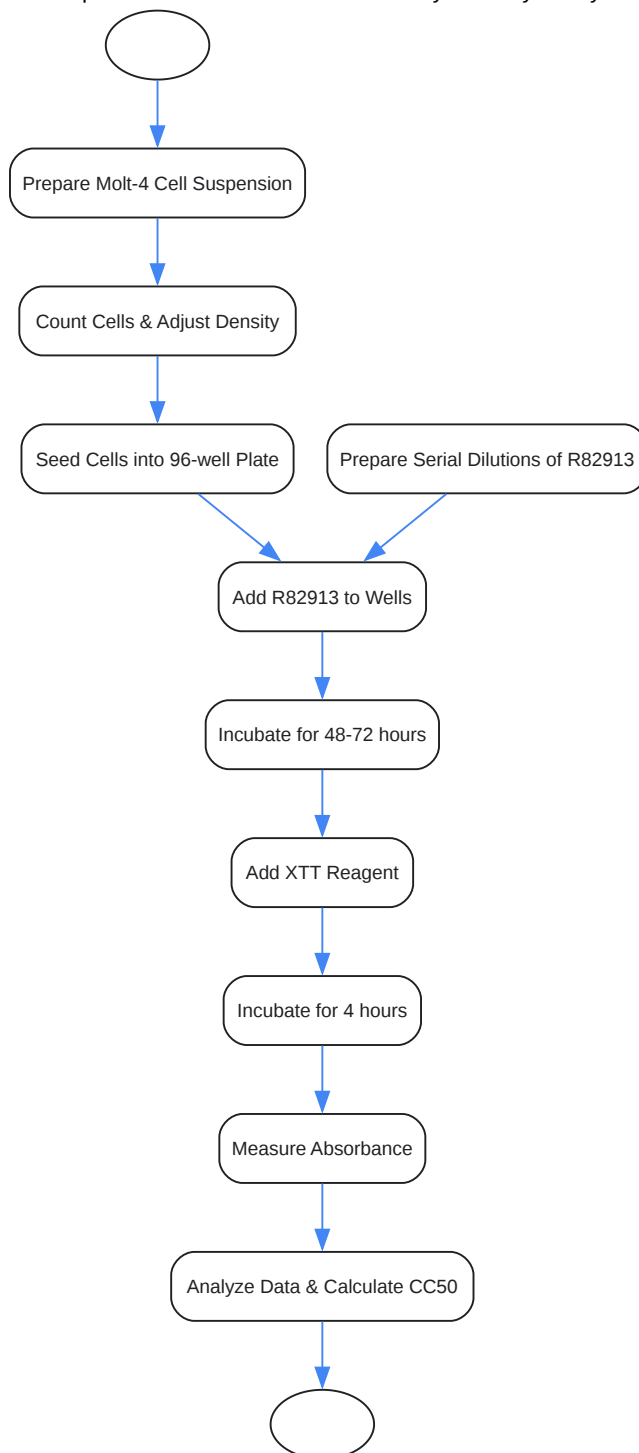
Principle of the XTT Cytotoxicity Assay

The XTT (2,3-bis-(2-methoxy-4-nitro-5-sulfophenyl)-2H-tetrazolium-5-carboxanilide) assay is a widely used method for quantifying cellular metabolic activity, which serves as an indicator of cell viability. In viable cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt XTT to a soluble orange formazan product. The amount of formazan produced is directly proportional to the number of metabolically active cells. The intensity of the orange color is measured spectrophotometrically, allowing for a quantitative assessment of cell viability and the cytotoxic effects of a compound.

Principle of the XTT Assay



Experimental Workflow for R82913 Cytotoxicity Assay

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References

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- 2. MOLT-4 Cells [cytion.com]
- 3. A TIBO derivative, R82913, is a potent inhibitor of HIV-1 reverse transcriptase with heteropolymer templates - PubMed [pubmed.ncbi.nlm.nih.gov]
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